

Technical Guide: Physicochemical Properties of Fmoc-Trp(Boc)-Opfp

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Compound of Interest

Compound Name: Fmoc-Trp(Boc)-Opfp

Cat. No.: B575006

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This document provides a detailed overview of the key physicochemical properties of N- α -Fmoc-N-in-t-Boc-L-tryptophan pentafluorophenyl ester, commonly abbreviated as **Fmoc-Trp(Boc)-Opfp**. It is intended for researchers, chemists, and professionals involved in solid-phase peptide synthesis (SPPS) and drug development.

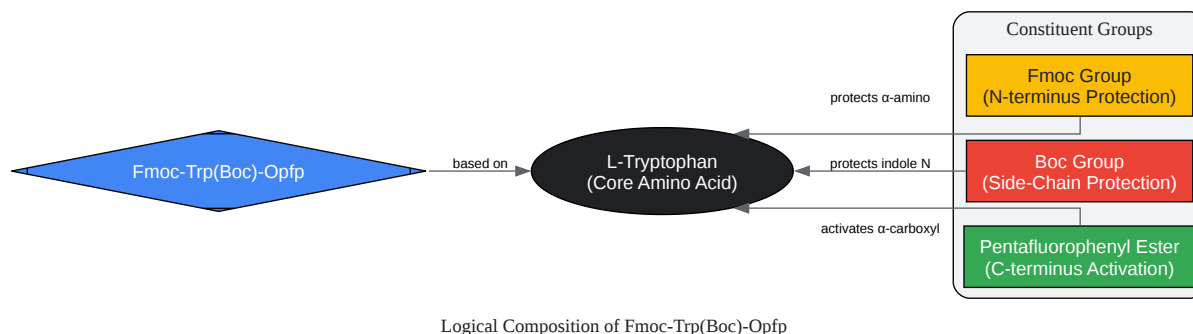
Core Physicochemical Data

Fmoc-Trp(Boc)-Opfp is a derivative of the amino acid tryptophan, which is extensively modified with protecting groups (Fmoc and Boc) and an activating group (Opfp) to render it suitable for use in Fmoc-based peptide synthesis. The key quantitative properties of this compound are summarized below.

Property	Value	Reference
Molecular Formula	C37H29F5N2O6	[1][2]
Molecular Weight	692.63 g/mol	[2][3]
CAS Number	1811311-44-4	[1]

Structural and Logical Composition

The structure of **Fmoc-Trp(Boc)-Opfp** is designed for controlled, sequential addition to a growing peptide chain. The diagram below illustrates the logical relationship between the core amino acid and its functional modifications.



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Structural components of **Fmoc-Trp(Boc)-Opfp**.

General Experimental Protocol: Molecular Weight Verification

To confirm the molecular weight and purity of **Fmoc-Trp(Boc)-Opfp**, High-Resolution Mass Spectrometry (HRMS) is a standard and definitive method. The following is a generalized protocol for such an analysis.

Objective: To verify the exact mass of **Fmoc-Trp(Boc)-Opfp**.

Materials:

- **Fmoc-Trp(Boc)-Opfp** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA) or other suitable ionization agent

- Calibrant solution for the mass spectrometer

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Orbitrap, TOF, or FT-ICR)
- Electrospray Ionization (ESI) source
- Syringe pump or liquid chromatography system for sample introduction

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the **Fmoc-Trp(Boc)-Opfp** powder (~1 mg).
 - Dissolve the sample in a suitable solvent, typically acetonitrile or a mixture of acetonitrile and water, to a final concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to a working concentration of 1-10 µg/mL using a solvent mixture appropriate for ESI, such as 50:50 ACN:H₂O with 0.1% formic acid.
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a certified calibrant solution. This ensures high mass accuracy for the measurement.
- Sample Infusion and Ionization:
 - Introduce the prepared sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
 - Operate the ESI source in positive ion mode, as the compound is expected to readily form protonated adducts [M+H]⁺ or sodium adducts [M+Na]⁺.
- Data Acquisition:
 - Acquire mass spectra over a relevant m/z range (e.g., m/z 200-1000).

- Ensure the instrument resolution is set to a high level (e.g., >60,000) to enable accurate mass determination.
- Data Analysis:
 - Identify the peak corresponding to the expected molecular ion. For **Fmoc-Trp(Boc)-Opfp** (C₃₇H₂₉F₅N₂O₆, MW = 692.63), the primary expected ion would be the protonated molecule [M+H]⁺ at m/z 693.19.
 - Compare the experimentally measured m/z value to the theoretical m/z value calculated from the chemical formula.
 - The mass accuracy should ideally be within 5 ppm (parts per million), which confirms the elemental composition.
 - Analyze the isotopic pattern of the peak and compare it to the theoretical pattern for the proposed formula to further validate the compound's identity.

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References

- 1. Fmoc-Trp(Boc)-Opfp | C₃₇H₂₉F₅N₂O₆ | CID 56777291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. FMOC-TRP(BOC)-OPFP | 181311-44-4 [chemicalbook.com]
- 3. Fmoc-Trp(Boc)-OPfp Novabiochem 181311-44-4 [sigmaaldrich.cn]
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